

Essential Safety and Disposal Procedures for (+)-Adomeglivant

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Compound of Interest

Compound Name: (+)-Adomeglivant

Cat. No.: B605191

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Disclaimer: This document provides general guidance for the proper disposal of **(+)-Adomeglivant** based on standard laboratory safety protocols for research chemicals. As a specific Safety Data Sheet (SDS) with detailed disposal instructions is not publicly available, researchers must consult their institution's Environmental Health and Safety (EHS) office for specific requirements and adhere to all local, state, and federal regulations. Due to the lack of comprehensive safety data, **(+)-Adomeglivant** should be handled as a potentially hazardous substance.

I. Chemical and Physical Properties

A summary of the known physical and chemical properties of **(+)-Adomeglivant** is presented below. This information is crucial for assessing potential hazards and determining appropriate handling and disposal methods.

| Property | Value |
|-------------------|---|
| IUPAC Name | N-[4-[(1R)-1-[[4'-(1,1-dimethylethyl)-2,6-dimethyl[1,1'-biphenyl]-4-yl]oxy]-4,4,4-trifluorobutyl]benzoyl]-β-alanine |
| Molecular Formula | C ₃₂ H ₃₆ F ₃ NO ₄ |
| Molecular Weight | 555.6 g/mol |
| CAS Number | 872260-19-0 |
| Appearance | Solid powder |
| Solubility | Soluble in DMSO |

II. Experimental Protocols for Disposal

Specific experimental protocols for the deactivation or disposal of **(+)-Adomeglivant** have not been found in the reviewed literature. In the absence of such data, a conservative approach based on general best practices for the disposal of research chemicals is required. The precautionary principle should be applied, treating the compound as hazardous pharmaceutical waste.

III. Step-by-Step Disposal Procedure

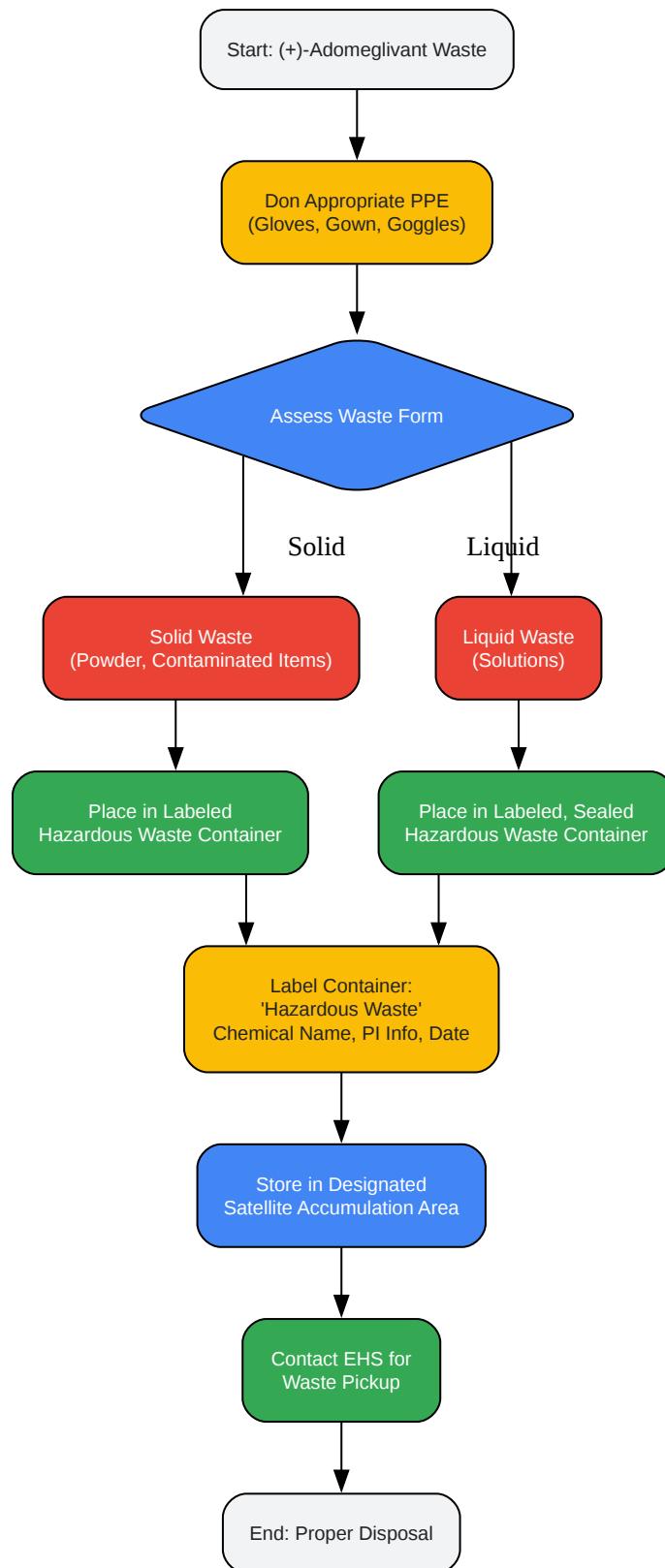
The following is a generalized procedure for the disposal of small quantities of **(+)-Adomeglivant**, consistent with guidelines for handling novel or uncharacterized research compounds.

- Personal Protective Equipment (PPE): Before handling **(+)-Adomeglivant** for disposal, all personnel must wear appropriate PPE, including chemical-resistant gloves, a lab coat, and safety goggles. If there is a risk of aerosolization of the powder, a NIOSH-certified respirator should be used, and all handling should occur within a certified chemical fume hood.
- Waste Segregation: It is critical to segregate waste streams to prevent accidental chemical reactions and ensure compliant disposal. Do not mix **(+)-Adomeglivant** waste with other chemical waste unless their compatibility is known.

- Containment of Solid Waste:
 - Place small quantities of expired or unused **(+)-Adomeglivant** powder, along with any contaminated consumables (e.g., pipette tips, weighing paper, gloves), into a designated, leak-proof hazardous waste container.
 - This container should be clearly labeled as "Hazardous Pharmaceutical Waste."
- Containment of Liquid Waste:
 - Solutions containing **(+)-Adomeglivant** should not be disposed of down the drain.
 - Collect all liquid waste in a sealed, leak-proof container made of a compatible material.
 - Clearly label the container "Hazardous Pharmaceutical Waste" and list the chemical constituents, including solvents and their approximate concentrations.
- Labeling: All waste containers must be accurately labeled. The label should include:
 - The words "Hazardous Waste."
 - The full chemical name: "**(+)-Adomeglivant**."
 - The name and contact information of the principal investigator.
 - The laboratory location (building and room number).
 - The date when waste was first added to the container.
- Storage: Store the sealed and labeled waste containers in a designated satellite accumulation area within the laboratory. This area should be secure and away from general laboratory traffic. Ensure that incompatible waste types are stored separately.
- Disposal Request: Once the waste container is full or no longer in use, contact your institution's EHS office to arrange for a hazardous waste pickup. Follow their specific procedures for scheduling and preparing the waste for collection.

IV. Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **(+)-Adomeglivant**.



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